

6-Hydroxydodecanedioyl-CoA: A Comparative Analysis with Other Dicarboxylic Acyl-CoAs

Author: BenchChem Technical Support Team. Date: December 2025



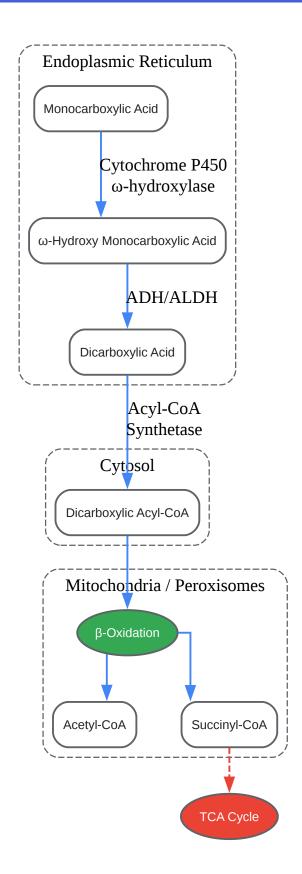
For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of **6-Hydroxydodecanedioyl-CoA** with other dicarboxylic acyl-CoAs, focusing on their metabolic fate and enzymatic interactions. Due to the limited direct experimental data on **6-Hydroxydodecanedioyl-CoA**, this analysis leverages data from its non-hydroxylated counterpart, dodecanedioyl-CoA (DC12-CoA), and other relevant dicarboxylic acyl-CoAs to provide a comprehensive overview for research and drug development applications.

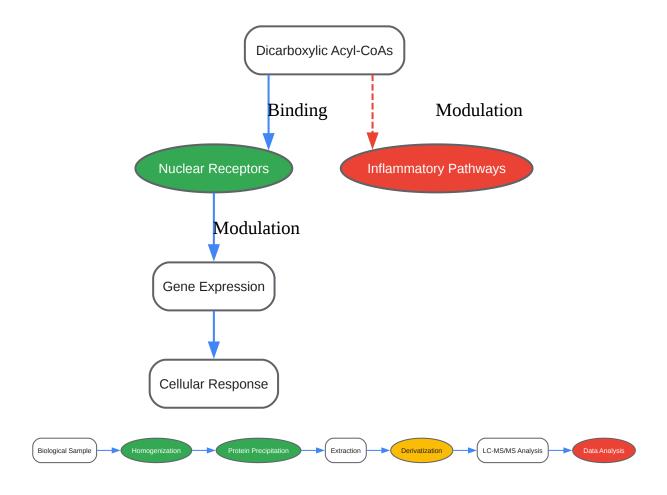
Metabolic Overview of Dicarboxylic Acyl-CoAs

Dicarboxylic acids (DCAs) are produced from monocarboxylic fatty acids through ω -oxidation. [1] This process, primarily occurring in the endoplasmic reticulum, involves the hydroxylation of the terminal methyl group, followed by oxidation to a carboxylic acid. The resulting DCA is then activated to its coenzyme A (CoA) thioester, such as dodecanedioyl-CoA. These dicarboxylic acyl-CoAs are subsequently metabolized via β -oxidation in both mitochondria and peroxisomes, yielding acetyl-CoA and succinyl-CoA.[1][2] Succinyl-CoA is an anaplerotic substrate for the tricarboxylic acid (TCA) cycle, highlighting the role of dicarboxylic acids in energy metabolism.[1][2]









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- To cite this document: BenchChem. [6-Hydroxydodecanedioyl-CoA: A Comparative Analysis with Other Dicarboxylic Acyl-CoAs]. BenchChem, [2025]. [Online PDF]. Available at:



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